

Application Note: Spectrophotometric Quantification of Sodium Salicylate in Solution

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Compound of Interest

Compound Name: Sodium Salicylate

Cat. No.: B10753795

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Sodium salicylate is the sodium salt of salicylic acid, widely used in medicine as an analgesic and antipyretic. It also serves as a non-steroidal anti-inflammatory drug (NSAID). Accurate quantification of **sodium salicylate** in various solutions is crucial for pharmaceutical quality control, formulation development, and clinical monitoring. This application note details a robust and straightforward colorimetric method for the quantification of **sodium salicylate** using a UV-Visible spectrophotometer.

Principle of the Method

The quantification is based on the reaction between the phenolic hydroxyl group of the salicylate ion and ferric ions (Fe^{3+}) in a slightly acidic medium. This reaction forms a distinct violet-colored iron-salicylate complex.[1] The intensity of the color produced is directly proportional to the concentration of **sodium salicylate** in the sample, which allows for accurate quantification by measuring the absorbance of the solution.[2] The relationship between absorbance and concentration is defined by the Beer-Lambert Law:

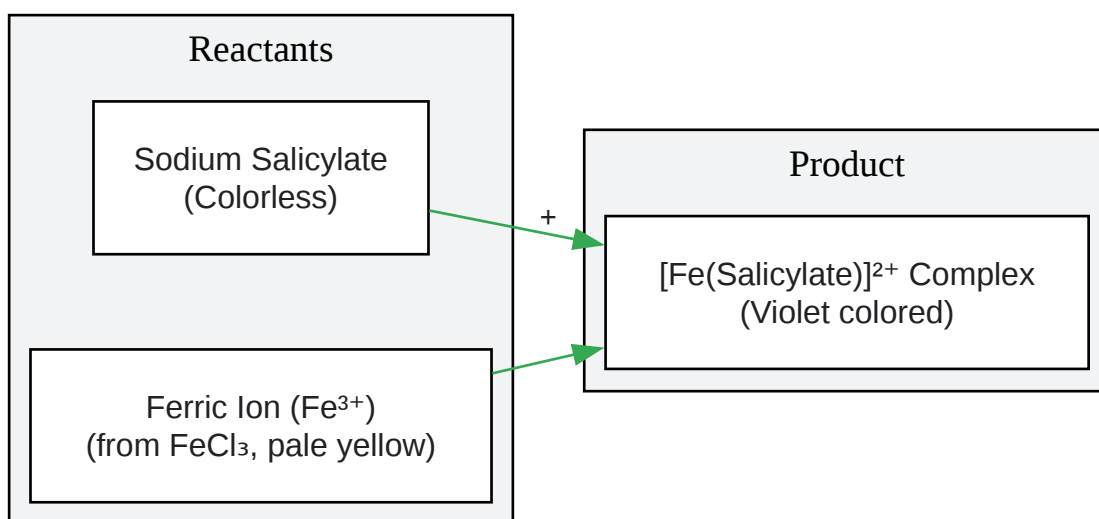
- $A = \epsilon lc$
 - Where A is the absorbance (unitless).

- ϵ (epsilon) is the molar absorptivity coefficient ($\text{L mol}^{-1} \text{cm}^{-1}$), a constant specific to the substance at a given wavelength.
- l is the path length of the cuvette (typically 1 cm).
- c is the concentration of the substance (mol L^{-1}).

By measuring the absorbance of standard solutions of known concentrations, a calibration curve can be constructed to determine the concentration of an unknown sample.[3]

Chemical Reaction

The primary chemical reaction involves the complexation of ferric ions with salicylate ions to form a colored product that can be analyzed spectrophotometrically.



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Caption: Reaction of **Sodium Salicylate** with Ferric Ion.

Materials and Reagents

- Equipment:
 - UV-Visible Spectrophotometer

- Matched quartz or glass cuvettes (1 cm path length)
- Calibrated analytical balance
- Volumetric flasks (25 mL, 50 mL, 100 mL, 1000 mL)
- Calibrated pipettes (1 mL, 2 mL, 5 mL, 10 mL)
- Beakers and other standard laboratory glassware
- Chemicals:
 - **Sodium Salicylate** ($C_7H_5NaO_3$), analytical grade
 - Ferric Chloride ($FeCl_3$) or Ferric Nitrate ($Fe(NO_3)_3 \cdot 9H_2O$), analytical grade
 - Hydrochloric Acid (HCl), concentrated
 - Deionized or distilled water

Experimental Protocols

Preparation of Reagents

- Ferric Chloride Reagent (1% w/v in 0.1 M HCl):
 - Prepare a 0.1 M HCl solution by diluting approximately 8.3 mL of concentrated HCl to 1000 mL with deionized water.
 - Accurately weigh 1.0 g of $FeCl_3$ and dissolve it in the 0.1 M HCl solution.
 - Transfer the solution to a 100 mL volumetric flask and make up the volume to the mark with 0.1 M HCl.^[1] Mix thoroughly. This solution should be stored in a dark bottle.
- **Sodium Salicylate** Stock Solution (1000 µg/mL):
 - Accurately weigh 100 mg of **sodium salicylate** (previously dried at 105°C for 2 hours).
 - Dissolve it in a small amount of deionized water in a beaker.

- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Make up the volume to the mark with deionized water and mix thoroughly.
- **Sodium Salicylate Working Standard Solution (100 µg/mL):**
 - Pipette 10.0 mL of the 1000 µg/mL stock solution into a 100 mL volumetric flask.
 - Dilute to the mark with deionized water and mix thoroughly.^[1]

Preparation of Calibration Standards

- Label a series of 25 mL volumetric flasks as 0, 1, 2, 3, 4, and 5.
- Using the 100 µg/mL working standard solution, pipette the volumes indicated in the table below into the corresponding flasks.
- To each flask, add 2.0 mL of the 1% Ferric Chloride reagent.
- Dilute each solution to the 25 mL mark with deionized water.
- Stopper the flasks and invert several times to ensure thorough mixing. Allow the color to develop for 10 minutes.

Flask No.	Volume of Working Standard (100 µg/mL)	Final Concentration (µg/mL)
0 (Blank)	0.0 mL	0
1	2.5 mL	10
2	5.0 mL	20
3	10.0 mL	40
4	15.0 mL	60
5	20.0 mL	80

Preparation of Unknown Sample

- Prepare a solution of the unknown sample expected to contain **sodium salicylate**. The preparation will depend on the sample matrix (e.g., dissolving a tablet, diluting a liquid formulation).
- Perform an initial dilution to bring the expected salicylate concentration into the range of the calibration curve (10-80 µg/mL).
- Pipette a known volume (e.g., 10.0 mL) of the diluted unknown solution into a 25 mL volumetric flask.
- Add 2.0 mL of the 1% Ferric Chloride reagent.
- Dilute to the 25 mL mark with deionized water, mix well, and allow 10 minutes for color development.

Spectrophotometric Measurement

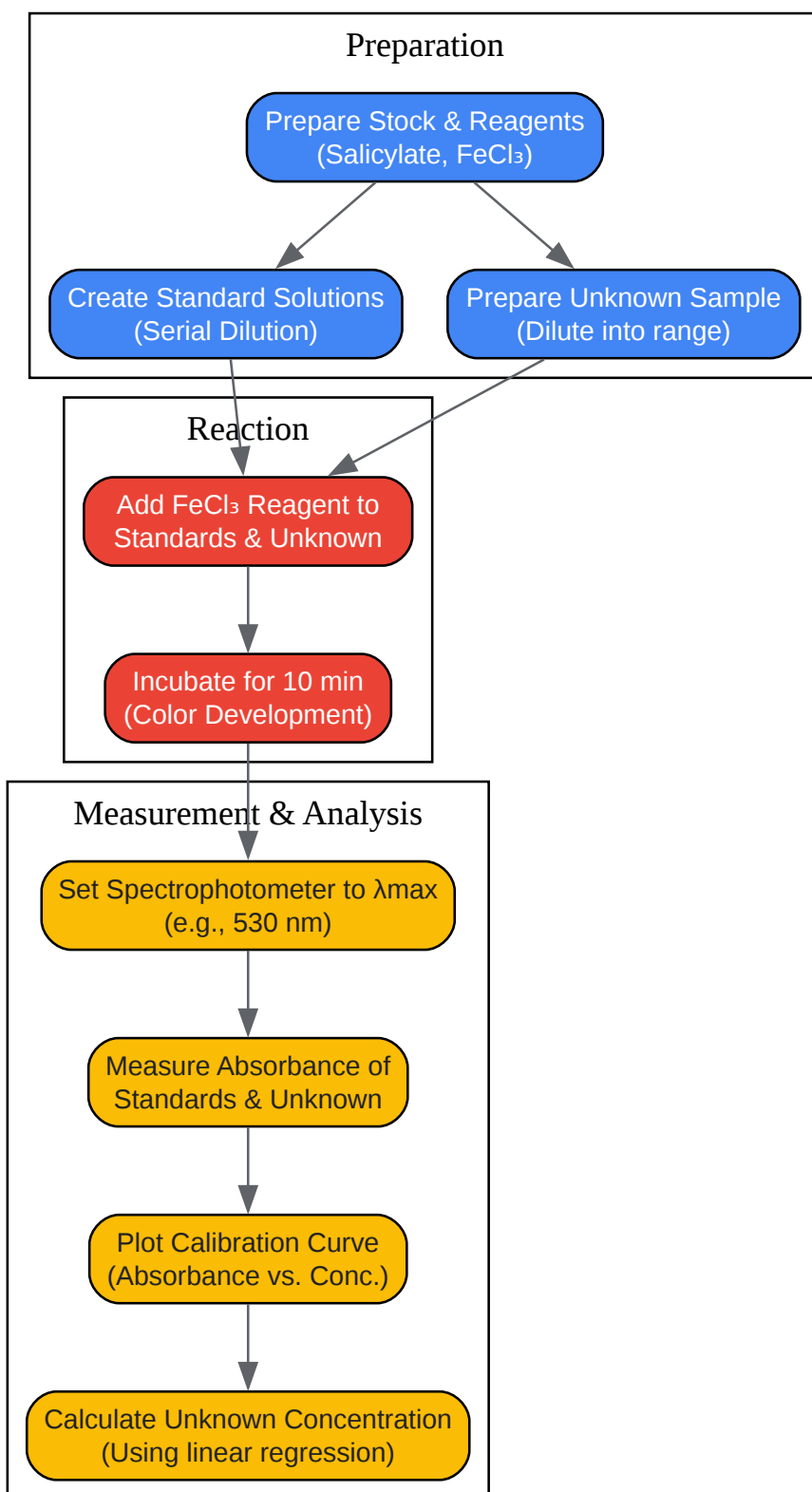
- Turn on the spectrophotometer and allow it to warm up as per the manufacturer's instructions.
- Set the wavelength to the absorbance maximum (λ_{max}) of the iron-salicylate complex, which is typically between 525 nm and 540 nm.^{[1][4][5]} Perform a scan of one of the standards (e.g., 40 µg/mL) against the blank to determine the precise λ_{max} on your instrument.
- Use the "Blank" solution (Flask 0) to zero the absorbance of the spectrophotometer.
- Measure the absorbance of each standard solution (Flasks 1-5) and the prepared unknown sample solution.
- Record the absorbance values.

Data Analysis and Visualization

- Construct a Calibration Curve: Plot the measured absorbance (Y-axis) versus the final concentration (µg/mL) of the standard solutions (X-axis).
- Perform Linear Regression: Calculate the equation of the line ($y = mx + b$) and the correlation coefficient (R^2). A value of $R^2 \geq 0.995$ is generally considered acceptable for a

linear calibration curve.[\[2\]](#)

- Calculate Unknown Concentration: Use the measured absorbance of the unknown sample (y) and the equation of the line to calculate its concentration (x).
 - $\text{Concentration (x)} = (\text{Absorbance of Unknown} - b) / m$
- Remember to account for any dilution factors used during the sample preparation to determine the concentration in the original, undiluted sample.



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References

- 1. bspublications.net [bspublications.net]
- 2. odinity.com [odinity.com]
- 3. uomustansiriyah.edu.iq [uomustansiriyah.edu.iq]
- 4. kinetics.nsc.ru [kinetics.nsc.ru]
- 5. old.iupac.org [old.iupac.org]
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